High-Throughput Screening of "N-acetylpiperidine" Libraries: Application Notes and Protocols

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Compound of Interest

Compound Name:	*1-Acetyl-4-[(2-methoxyethyl)amino]piperidine*
CAS No.:	*849021-41-6*
Cat. No.:	*B1334213*

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Introduction

The N-acetylpiperidine scaffold is a privileged structure in medicinal chemistry, frequently appearing in a diverse range of biologically active compounds. Its synthetic tractability and ability to present substituents in a defined three-dimensional arrangement make it an attractive starting point for the generation of compound libraries for high-throughput screening (HTS). HTS enables the rapid and automated testing of large numbers of compounds to identify "hits" that modulate the activity of a biological target.[1] This document provides detailed application notes and protocols for the high-throughput screening of N-acetylpiperidine libraries against two major classes of drug targets: protein kinases and G-protein coupled receptors (GPCRs).

Application Note 1: Identification of Novel Kinase Inhibitors from N-acetylpiperidine Libraries

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Protein kinases are a large family of enzymes that play critical roles in cellular signaling pathways.[1] Their dysregulation is implicated in numerous diseases, particularly cancer, making them a major focus of drug discovery efforts.[2] This application note describes a strategy for identifying N-acetylpiperidine-based kinase inhibitors using a fluorescence polarization (FP) based HTS assay.

Featured Target: c-Jun N-terminal Kinase (JNK)

The c-Jun N-terminal kinases (JNKs) are members of the mitogen-activated protein kinase (MAPK) family and are activated by various stress signals.[3] The JNK signaling pathway is involved in the regulation of apoptosis, inflammation, and cellular proliferation.[4] Dysregulation of this pathway has been linked to neurodegenerative diseases, inflammatory disorders, and cancer.[3][4]

Data Presentation: Structure-Activity Relationship (SAR) of N-acetylpiperidine Analogs as JNK Inhibitors

The following table summarizes the inhibitory activity of a hypothetical series of N-acetylpiperidine derivatives against JNK1, JNK2, and JNK3. This data is representative of an initial SAR study following a primary HTS campaign.

Compound ID	R1-Substitution	JNK1 IC50 (μM)	JNK2 IC50 (μM)	JNK3 IC50 (μM)
NAP-001	H	>50	>50	>50
NAP-002	4-Fluorophenyl	15.2	12.8	10.5
NAP-003	3,4-Dichlorophenyl	5.8	4.1	3.9
NAP-004	4-Methoxyphenyl	25.6	28.1	22.4
NAP-005	4-Trifluoromethylphenyl	2.1	1.8	1.5
NAP-006	3-Quinolinyl	8.9	7.5	6.8
NAP-007	4-Pyridinyl	18.3	16.7	14.2

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Note: The data presented in this table is hypothetical and for illustrative purposes to demonstrate the presentation of SAR data for a library of N-acetylpiperidine analogs.

Experimental Protocol: Fluorescence Polarization (FP) HTS Assay for JNK Inhibitors

This protocol describes a competitive binding assay using fluorescence polarization to identify compounds that displace a fluorescently labeled ligand from the ATP-binding site of a JNK kinase.

Materials and Reagents:

- JNK1, JNK2, and JNK3 recombinant human protein (e.g., from Carna Biosciences)
- Fluorescently labeled tracer (e.g., a broad-spectrum kinase inhibitor conjugated to a fluorophore)
- Assay Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT
- N-acetylpiperidine compound library (dissolved in 100% DMSO)
- 384-well, low-volume, black, round-bottom assay plates (e.g., Corning 3676)
- Plate reader capable of measuring fluorescence polarization

Protocol Steps:

- Compound Plating: Using an acoustic liquid handler, dispense 50 nL of each compound from the N-acetylpiperidine library into the wells of a 384-well assay plate. Include appropriate controls (e.g., DMSO for negative control, a known JNK inhibitor for positive control).
- Enzyme Addition: Add 5 µL of a 2X concentration of the respective JNK enzyme (final concentration to be optimized, typically in the low nM range) in assay buffer to all wells.
- Incubation: Incubate the plates at room temperature for 15 minutes to allow for compound-enzyme interaction.

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- Tracer Addition: Add 5 µL of a 2X concentration of the fluorescent tracer in assay buffer to all wells. The final tracer concentration should be at or below its Kd for the target kinase.
- Final Incubation: Incubate the plates for 60 minutes at room temperature, protected from light.
- Data Acquisition: Measure the fluorescence polarization on a suitable plate reader.

Data Analysis:

- Calculate the percent inhibition for each compound using the following formula: % Inhibition = 100 * (1 - [(mP_sample - mP_low_control) / (mP_high_control - mP_low_control)]) where mP_sample is the millipolarization value of the test well, mP_low_control is the average mP of the positive control wells, and mP_high_control is the average mP of the negative control (DMSO) wells.
- Identify "hits" as compounds that exhibit a percent inhibition above a defined threshold (e.g., >50% or 3 standard deviations from the mean of the negative controls).
- Perform dose-response experiments for hit compounds to determine their IC50 values.

Visualization: JNK Signaling Pathway

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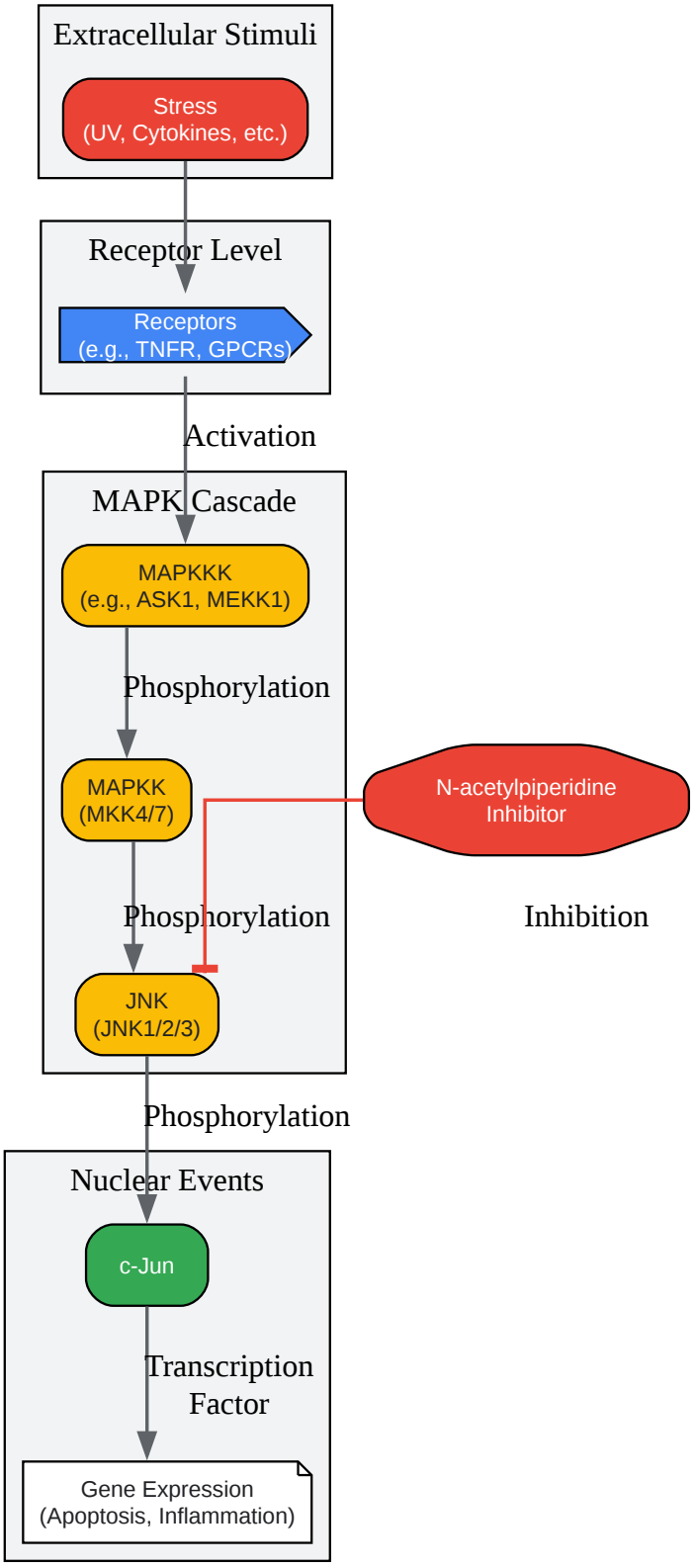

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Caption: A simplified diagram of the JNK signaling pathway and the point of intervention for N-acetylpiperidine inhibitors.

Application Note 2: Discovery of Novel GPCR Modulators from N-acetylpiperidine Libraries

G-protein coupled receptors (GPCRs) are the largest family of cell surface receptors and are the targets of a significant portion of currently marketed drugs.[5] They are involved in a vast array of physiological processes, making them attractive targets for therapeutic intervention. This application note outlines a cell-based HTS approach to identify N-acetylpiperidine-based modulators of a specific GPCR.

Featured Target: A Hypothetical Gq-coupled GPCR

For the purpose of this protocol, we will consider a hypothetical Gq-coupled GPCR. Activation of Gq-coupled GPCRs leads to the activation of phospholipase C (PLC), which in turn catalyzes the production of inositol triphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca2+), which can be measured using fluorescent calcium indicators.[6]

Data Presentation: Potency of N-acetylpiperidine Analogs as GPCR Antagonists

The following table presents data for a hypothetical series of N-acetylpiperidine derivatives evaluated for their ability to antagonize the activation of a Gq-coupled GPCR.

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Compound ID	R2-Substitution	Agonist EC50 Shift	IC50 (nM)
NAP-101	H	-	>10,000
NAP-102	4-Chlorobenzyl	15-fold	250
NAP-103	3-Methoxybenzyl	8-fold	520
NAP-104	2-Naphthylmethyl	35-fold	85
NAP-105	4-(Trifluoromethyl)benzyl	50-fold	32
NAP-106	2-Thienylmethyl	12-fold	310
NAP-107	Cyclohexylmethyl	5-fold	850

Note: The data presented in this table is hypothetical and for illustrative purposes to demonstrate the presentation of potency data for a library of N-acetylpiperidine analogs.

Experimental Protocol: Cell-Based Calcium Flux HTS Assay for GPCR Antagonists

This protocol describes a method to screen for antagonists of a Gq-coupled GPCR by measuring changes in intracellular calcium levels in response to agonist stimulation.

Materials and Reagents:

- HEK293 cells stably expressing the target Gq-coupled GPCR
- Cell culture medium (e.g., DMEM with 10% FBS)
- Fluo-4 AM calcium indicator dye (or equivalent)
- Probenecid
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4
- Known agonist for the target GPCR

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- N-acetylpiperidine compound library (dissolved in 100% DMSO)
- 384-well, black-walled, clear-bottom assay plates
- Fluorescence imaging plate reader (e.g., FLIPR, FlexStation)

Protocol Steps:

- Cell Plating: Seed the HEK293 cells expressing the target GPCR into 384-well plates at an optimized density and allow them to adhere overnight.
- Dye Loading: Aspirate the culture medium and add the Fluo-4 AM loading buffer containing probenecid. Incubate for 60 minutes at 37°C.
- Compound Addition: Transfer the assay plates to the fluorescence imaging plate reader. Add the N-acetylpiperidine compounds from the library to the cell plate.
- Incubation: Incubate the plates for 15-30 minutes at room temperature.
- Agonist Addition and Signal Detection: Add a pre-determined concentration (e.g., EC80) of the known agonist to all wells and immediately begin measuring the fluorescence intensity over time.
- Data Acquisition: Record the fluorescence signal before and after the addition of the agonist.

Data Analysis:

- Calculate the response for each well, typically as the maximum fluorescence signal minus the baseline fluorescence.
- Normalize the data to the controls (agonist alone for 100% activity, and no agonist for 0% activity).
- Calculate the percent inhibition for each compound.
- Identify hits as compounds that significantly reduce the agonist-induced calcium signal.
- Confirm hits and determine their IC50 values in dose-response experiments.

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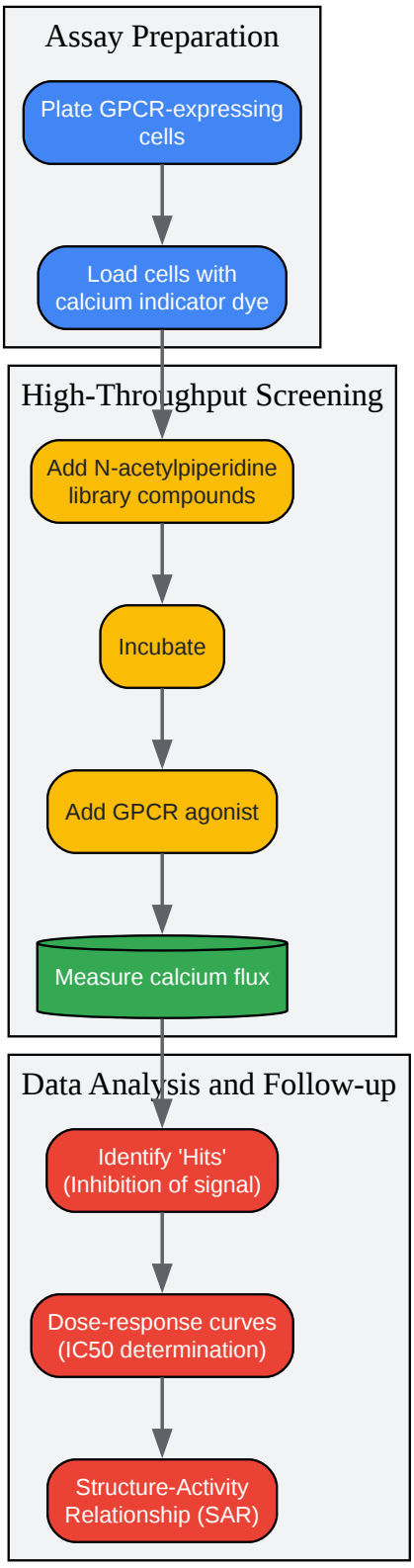
Visualization: HTS Workflow for GPCR Antagonist Screening



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Caption: A workflow diagram illustrating the key steps in a cell-based HTS campaign for GPCR antagonists.

Conclusion

The N-acetylpiperidine scaffold provides a versatile starting point for the discovery of novel modulators of important drug targets. The high-throughput screening protocols and application notes provided here for kinase and GPCR targets offer a robust framework for initiating drug discovery campaigns. Successful HTS requires careful assay development, optimization, and rigorous data analysis to identify promising lead compounds for further development.

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References

- 1. High-throughput screening for kinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Revisiting p38 Mitogen-Activated Protein Kinases (MAPK) in Inflammatory Arthritis: A Narrative of the Emergence of MAPK-Activated Protein Kinase Inhibitors (MK2i) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis and SAR of piperazine amides as novel c-jun N-terminal kinase (JNK) inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Role of the JNK pathway in human diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Frontiers | Accelerating GPCR Drug Discovery With Conformation-Stabilizing VHHs [frontiersin.org]
- 6. Synthesis and SAR of piperazine amides as novel c-jun N-terminal kinase (JNK) inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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